Technical Guide: Mechanism of Action of 3-(4-Fluorophenyl)cyclohexan-1-amine

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Compound of Interest

Compound Name:	*3-(4-Fluorophenyl)cyclohexan-1-amine*
CAS No.:	*1339581-17-7*
Cat. No.:	*B2614240*

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Executive Summary & Chemical Identity[1]

3-(4-Fluorophenyl)cyclohexan-1-amine represents a specific class of 3-arylcyclohexylamines, distinct from the dissociative anesthetic class of 1-arylcyclohexylamines (e.g., PCP, Ketamine). The introduction of a fluorine atom at the para-position of the phenyl ring enhances metabolic stability against CYP450 oxidation and increases lipophilicity, facilitating blood-brain barrier (BBB) penetration.

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Property	Data / Descriptor
IUPAC Name	3-(4-Fluorophenyl)cyclohexan-1-amine
Chemical Class	Arylcyclohexylamine (1,3-disubstituted)
Molecular Formula	$C_{12}H_{16}FN$
Primary Targets	Sigma-1 Receptor (R), Serotonin Transporter (SERT), Norepinephrine Transporter (NET)
Secondary Targets	TAAR1 (Trace Amine-Associated Receptor 1), NMDA Receptor (Low Affinity)
Key Structural Feature	Meta-relationship between amine and aryl group (1,3-substitution)

Core Mechanism of Action (MoA)

The pharmacological activity of **3-(4-Fluorophenyl)cyclohexan-1-amine** is defined by a dual-action mechanism: Sigma-1 Receptor Agonism and Monoamine Reuptake Inhibition.

Primary Mechanism: Sigma-1 Receptor (R) Modulation

The 1,3-disubstituted cyclohexane scaffold is a privileged structure for

R binding. Unlike the NMDA-preferring 1,1-isomers, the 3-aryl analogs adopt a conformation that perfectly fits the

R pharmacophore (a basic amine flanked by hydrophobic regions).

- Chaperone Activity: Upon binding, the compound promotes the dissociation of

  R from BiP (Binding immunoglobulin Protein) at the mitochondrion-associated endoplasmic reticulum membrane (MAM).

- Calcium Signaling: The activated

  R chaperones IP3 receptors (IP3R), stabilizing Ca^{2+} signaling between the ER and mitochondria, which enhances mitochondrial bioenergetics and reduces oxidative stress.

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- Neuroprotection: This pathway exerts potent neuroprotective and anti-amnesic effects, distinct from direct neurotransmitter receptor blockade.

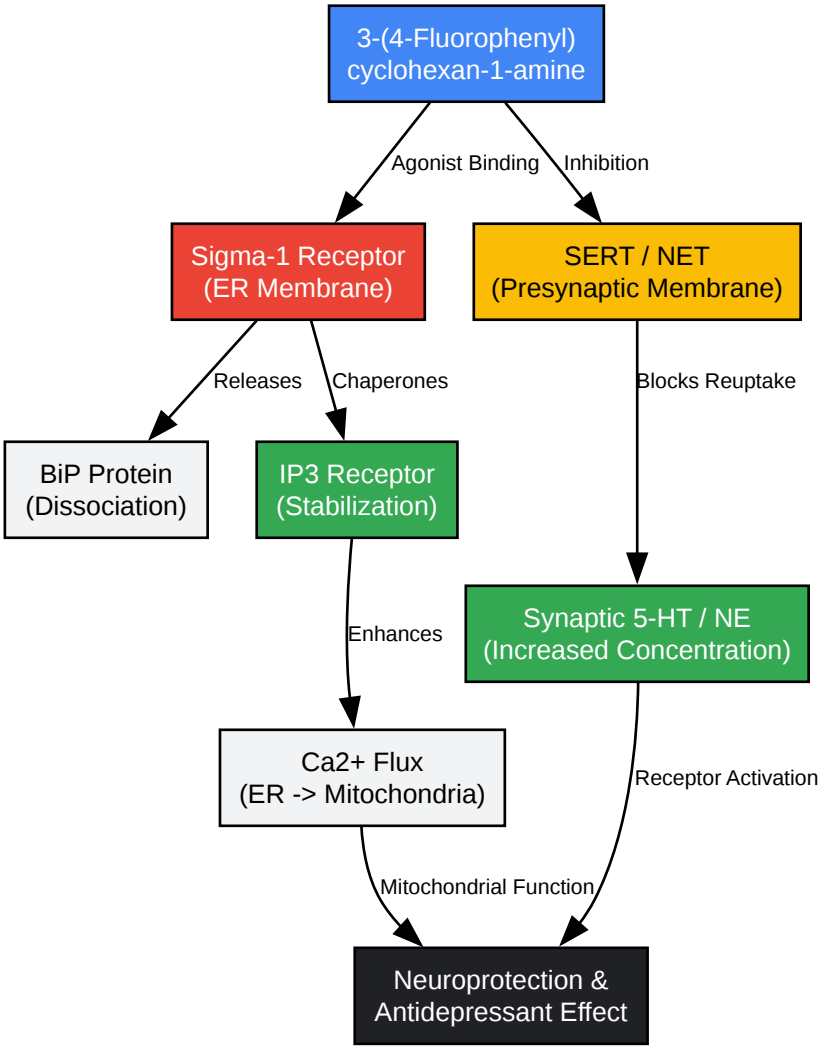
Secondary Mechanism: Monoamine Transporter Inhibition

The compound functions as a Serotonin-Norepinephrine Reuptake Inhibitor (SNRI).

- SERT/NET Blockade: The basic amine mimics the endogenous monoamines (serotonin/norepinephrine), while the 4-fluorophenyl group occupies the hydrophobic S1/S2 pockets of the transporter.
- Fluorine Effect: The para-fluorine substitution specifically enhances affinity for SERT over DAT (Dopamine Transporter), reducing abuse potential compared to non-fluorinated or para-methyl analogs.

Pathway Visualization (Graphviz DOT)

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Caption: Dual-pathway activation showing Sigma-1 chaperone activity and Monoamine Transporter inhibition leading to neuroprotective and antidepressant effects.

Structure-Activity Relationship (SAR) & Stereochemistry

The biological activity of **3-(4-Fluorophenyl)cyclohexan-1-amine** is strictly governed by its stereochemistry. The 1,3-substitution creates cis and trans diastereomers, which exhibit distinct pharmacological profiles.

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Isomer	Configuration	Predicted Affinity Profile
Cis-Isomer	(1R,3S) / (1S,3R)	High Affinity for R. The spatial arrangement allows the phenyl ring to occupy the hydrophobic pocket while the amine interacts with Asp126.
Trans-Isomer	(1R,3R) / (1S,3S)	Mixed Affinity. Often shows higher potency for Monoamine Transporters (SERT/NET) due to the equatorial-equatorial preference in the chair conformation.

Why Fluorine?

- Metabolic Blockade: The C-F bond at the para-position (approx. 116 kcal/mol) is stronger than the C-H bond, preventing rapid hydroxylation by CYP2D6. This significantly extends the biological half-life compared to the non-fluorinated parent.
- Lipophilicity: Fluorine increases

  , enhancing CNS penetration without significantly increasing steric bulk.

Experimental Protocols for Validation

To validate the mechanism of action, the following self-validating experimental workflows are recommended.

Radioligand Binding Assay (Sigma-1 vs. NMDA)

Objective: Confirm selectivity for

R over NMDA receptors (to rule out dissociative effects).

- Preparation: Prepare membrane homogenates from guinea pig brain (rich in

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R) and rat cortex (rich in NMDA).

- Ligands:
  - R: Use [^{3}H]-(+)-Pentazocine (specific agonist).
  - NMDA: Use [^{3}H]-MK-801 (channel blocker).
- Incubation: Incubate **3-(4-Fluorophenyl)cyclohexan-1-amine** (1 nM – 10 µM) with membranes and radioligands for 120 min at 25°C.
- Filtration: Terminate reaction by rapid filtration through GF/B glass fiber filters pre-soaked in 0.5% polyethyleneimine.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  values.
  - Success Criteria:

    for

    R < 100 nM;

    for NMDA > 10,000 nM.

Monoamine Uptake Inhibition Assay

Objective: Quantify potency as an SNRI.

- Cell Line: Use HEK-293 cells stably expressing human SERT, NET, or DAT.
- Substrate: Use fluorescent neurotransmitter mimetics (e.g., ASP+ for NET/DAT, fluorescent serotonin for SERT).
- Protocol:
  - Seed cells in 96-well plates.
  - Pre-incubate with test compound (10 min).[1]

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- Add fluorescent substrate and incubate (30 min).
- Wash cells 3x with buffer to remove extracellular substrate.

- Measurement: Read fluorescence intensity (uptake).
- Data Processing: Plot dose-response curves to determine

  .

Synthesis & Purification (Technical Overview)

The synthesis of **3-(4-Fluorophenyl)cyclohexan-1-amine** typically follows a reductive amination pathway, ensuring high yield and stereochemical control.

Synthetic Route[4][5]

- Starting Material:4-(3-Fluorophenyl)cyclohexanone (Note: Commercial availability varies; often synthesized via Grignard addition to 2-cyclohexen-1-one followed by reduction, or via palladium-catalyzed coupling).
  - Correction: For the 3-(4-fluorophenyl) target, the precursor is 3-(4-fluorophenyl)cyclohexanone.
- Reductive Amination:
  - React ketone with ammonium acetate (

) and sodium cyanoborohydride (

) in methanol.
  - Conditions: pH 6.0, Room Temperature, 24 hours.
- Isolation: Acid-base extraction to isolate the basic amine.
- Resolution: Separation of cis and trans isomers via High-Performance Liquid Chromatography (HPLC) using a Chiralpak AD-H column or fractional crystallization of tartrate salts.

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Caption: General synthetic workflow via reductive amination and chiral resolution.

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